

An In-depth Technical Guide to N-(2-Hydroxyethyl)maleamic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)maleamic acid*

CAS No.: 15519-86-5

Cat. No.: B018967

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Prepared by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on **N-(2-Hydroxyethyl)maleamic acid**. It covers its fundamental chemical identity, properties, synthesis, and potential applications, with a focus on providing practical and scientifically grounded information.

Core Chemical Identity

N-(2-Hydroxyethyl)maleamic acid is a chemical compound utilized in various organic synthesis applications.^[1] Its unique structure, featuring a carboxylic acid, an amide, and a hydroxyl group, makes it a versatile building block in the synthesis of more complex molecules.

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number.

- CAS Number: 15519-86-5^[1]^[2]^[3]

This number is crucial for unambiguous identification in chemical databases, regulatory submissions, and procurement.

Physicochemical Properties

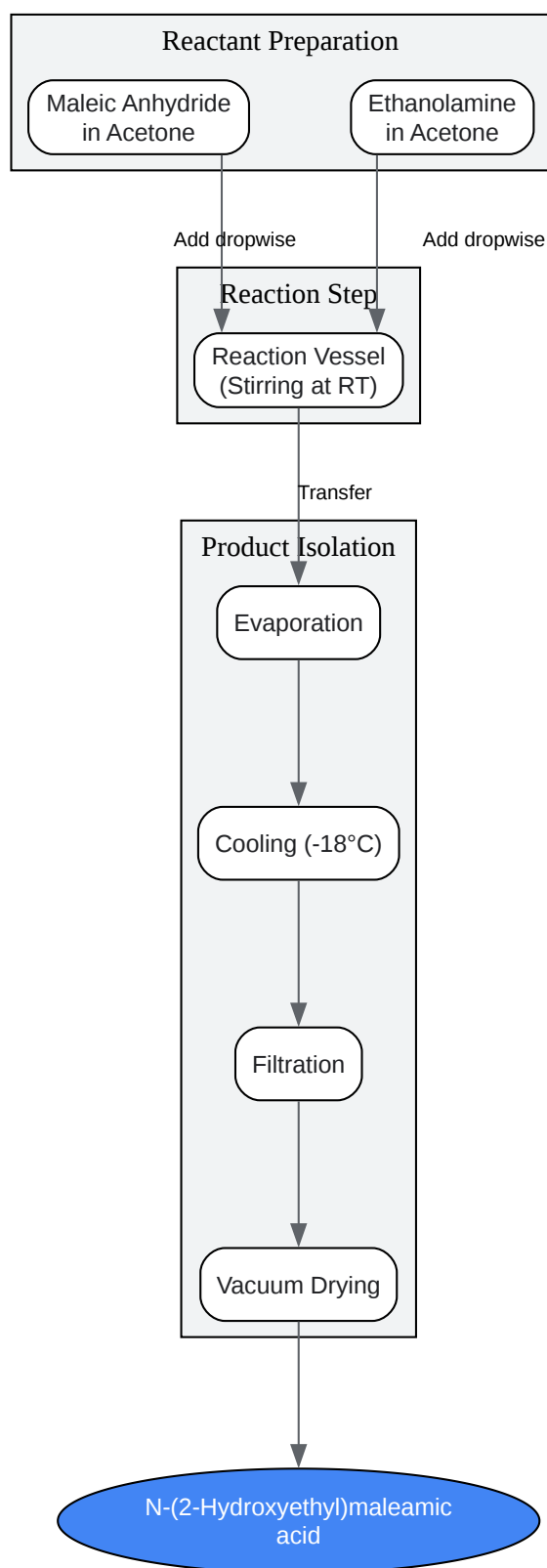
A thorough understanding of the physicochemical properties of **N-(2-Hydroxyethyl)maleamic acid** is essential for its handling, storage, and application in experimental work.

Property	Value	Source
Molecular Formula	C6H9NO4	[1][2][3]
Molecular Weight	159.14 g/mol	[1][2]
Appearance	Sticky Waxy Solid	[1]
Storage Conditions	2-8°C Refrigerator	[1]
Synonyms	(Z)-4-((2-Hydroxyethyl)amino)-4-oxobut-2-enoic acid	[1]

Synthesis Protocol: A Validated Approach

The synthesis of **N-(2-Hydroxyethyl)maleamic acid** is typically achieved through the reaction of maleic anhydride with ethanolamine. This reaction is a classic example of nucleophilic acyl substitution, where the amine group of ethanolamine attacks one of the carbonyl carbons of the anhydride ring, leading to its opening.

Experimental Workflow Diagram



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Caption: Synthesis workflow for **N-(2-Hydroxyethyl)maleamic acid**.

Step-by-Step Methodology

This protocol is adapted from established synthesis procedures.[4]

- Reagent Preparation:
 - Dissolve 0.5 mol (49 g) of maleic anhydride in 150 ml of acetone.
 - In a separate flask, dissolve 0.5 mol (30.5 g) of ethanolamine in 150 ml of acetone.
- Reaction:
 - In a 1-liter three-neck flask equipped with a stirrer, add 150 ml of acetone.
 - Simultaneously and dropwise, add the maleic anhydride and ethanolamine solutions to the reaction flask over a period of 2 hours at room temperature with continuous stirring. The dropwise addition is crucial to control the exothermic nature of the reaction and prevent side product formation.
- Product Isolation:
 - Concentrate the resulting solution to half of its original volume by evaporation under reduced pressure.
 - Cool the concentrated solution to -18°C for 12 hours to facilitate the precipitation of the product.
 - Collect the precipitated solid by filtration.
- Purification and Drying:
 - Wash the filtered product with cold acetone to remove any unreacted starting materials and impurities.
 - Dry the purified product under vacuum to yield **N-(2-Hydroxyethyl)maleamic acid**. A yield of approximately 65% can be expected with this method.[4]

Applications in Research and Development

N-(2-Hydroxyethyl)maleamic acid is primarily a synthetic intermediate. Its utility stems from the reactive functional groups it possesses.

- Precursor to N-(2-Hydroxyethyl)maleimide: This amic acid is a direct precursor to N-(2-Hydroxyethyl)maleimide, a valuable cross-linking agent.[5][6] The conversion is typically achieved through a cyclodehydration reaction. N-(2-Hydroxyethyl)maleimide finds applications in the synthesis of:
 - Bio-based polyurethane-imides.[5]
 - Thermoresponsive self-healing polyurethanes with shape-memory properties.[5]
 - Protein cross-linking reagents for constructing immunotoxins.[5]
- Monomer for Polymer Synthesis: The presence of a polymerizable double bond and a hydroxyl group allows **N-(2-Hydroxyethyl)maleamic acid** and its derivatives to be used in the synthesis of functional polymers. These polymers can have applications in areas such as hydrogel formation and biomaterials.

Conclusion

N-(2-Hydroxyethyl)maleamic acid, identified by its CAS number 15519-86-5, is a key intermediate in organic synthesis. Its straightforward synthesis from readily available starting materials and its utility as a precursor to valuable maleimide-based cross-linkers and polymers make it a compound of significant interest to researchers in materials science and drug development. The protocols and data presented in this guide provide a solid foundation for the effective utilization of this versatile chemical.

References

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